# Hazard Identification and Toxicological Profile

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(3S,6S)-3,6-dimethyl-1,4-dioxane-2,5-dione* |
| *CAS No.:* | *4511-42-6* |
| *Cat. No.:* | *B129584* |

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L-Lactide is classified as a hazardous substance, primarily causing skin and serious eye irritation.[5][6] Inhalation of L-Lactide dust may also lead to respiratory tract irritation.[5][7] While acute toxicity is low, chronic exposure or exposure to high concentrations may pose greater health risks.[3]

1.1. Acute Health Effects:

- Eye Irritation: Direct contact with L-Lactide powder or dust can cause serious eye irritation.[5][6][8] Precautionary measures should always be taken to avoid eye contact.
- Skin Irritation: Prolonged or repeated skin contact may cause irritation.[5][6]
- Respiratory Irritation: Inhalation of airborne dust can irritate the respiratory system.[5][7]
- Ingestion: While not a primary route of occupational exposure, ingestion of high concentrations may cause nausea, vomiting, headache, and dizziness.[3]

1.2. Chronic Health Effects:

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Long-term exposure to L-Lactide dust may lead to sensitized skin reactions such as dermatitis.[3] There is limited data on the long-term systemic effects of L-Lactide exposure. However, its degradation product, lactic acid, is a natural metabolite in the human body.[9] High concentrations of degradation products from related polylactide polymers have shown some toxic influence in cell culture systems.[10]

1.3. Toxicological Data Summary:

| Parameter | Value | Species | Source |
|---|---|---|---|
| LD50 Oral | > 5,000 mg/kg | Rat | [11] |
| LD50 Dermal | > 2,000 mg/kg | Rabbit | [11] |
| Skin Irritation | No skin irritation (4h exposure) | Rabbit | [11] |
| Eye Irritation | Moderate eye irritation | Rabbit | [11] |

# Risk Assessment and Exposure Control

A thorough risk assessment should be conducted before handling L-Lactide. This involves identifying potential hazards, evaluating the risks, and implementing appropriate control measures.

2.1. Occupational Exposure Limits:

Currently, there are no established occupational exposure limits (OELs) for L-Lactide from major regulatory bodies.[5][11][12] In the absence of specific OELs, it is prudent to handle L-Lactide with a high degree of caution, minimizing exposure to the lowest reasonably achievable level.

2.2. Hierarchy of Controls:

The most effective way to manage exposure is to follow the hierarchy of controls.

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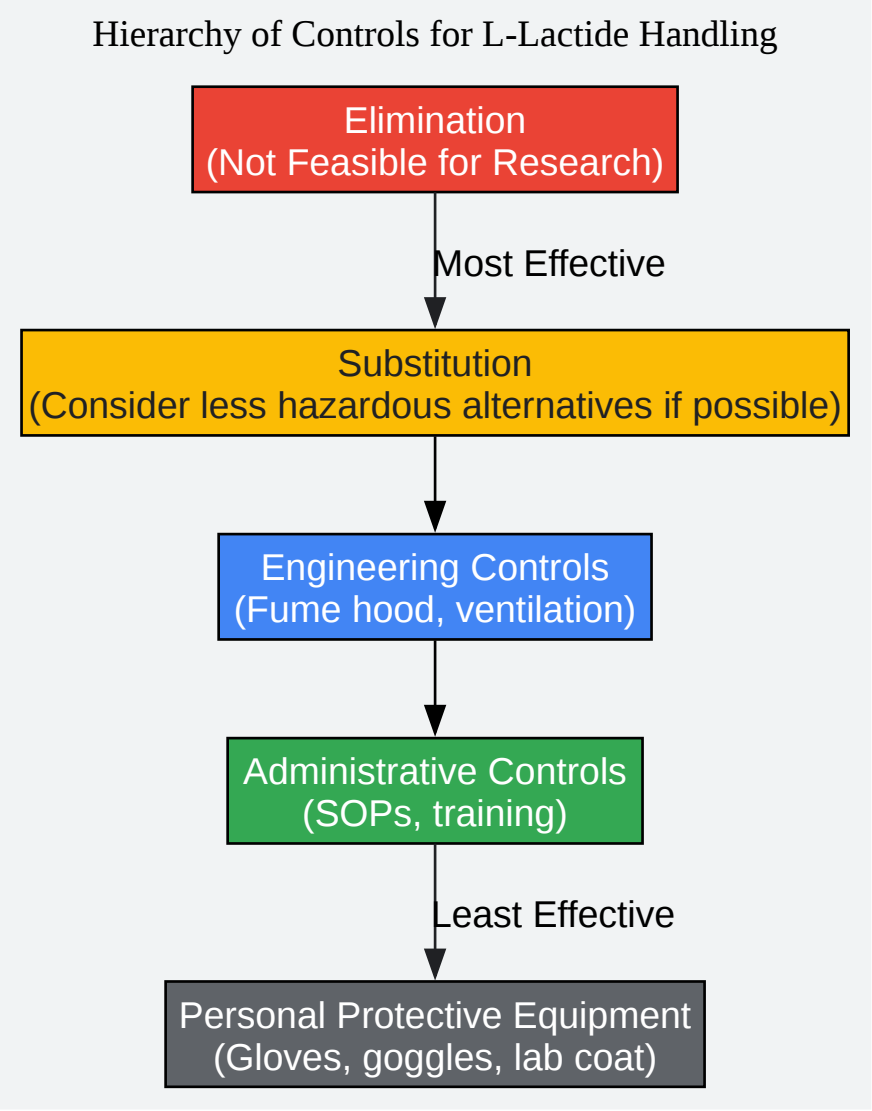


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Caption: Hierarchy of controls for managing L-Lactide exposure.

- Engineering Controls: The primary method for controlling exposure to L-Lactide dust is through effective engineering controls. Always handle L-Lactide powder in a well-ventilated area, preferably within a certified chemical fume hood.[5][11][13] Ensure that eyewash stations and safety showers are readily accessible.[5][12]

- Administrative Controls: Implement standard operating procedures (SOPs) for handling L-Lactide. All personnel should receive comprehensive training on the potential hazards and safe handling procedures.[14]

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- Personal Protective Equipment (PPE): PPE should be used as a final line of defense after all other control measures have been implemented.

## Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is crucial for minimizing the risks associated with L-Lactide.

3.1. Handling:

- Avoid Dust Formation: Handle L-Lactide carefully to avoid generating dust.[5][11] Use techniques such as gentle scooping rather than pouring.
- Inert Atmosphere: L-Lactide is sensitive to moisture and hydrolyzes readily.[11] For applications requiring high purity, handle and store under an inert atmosphere (e.g., nitrogen or argon).[5][11]
- Avoid Incompatibilities: Keep L-Lactide away from strong oxidizing agents, acids, and bases.[5][12]

3.2. Storage:

- Temperature: Store in a cool, dry, and well-ventilated place.[5][11] Recommended storage temperatures are typically between 2-8°C.[11] Some sources recommend storage at -20°C with a desiccant to preserve product integrity.[13]
- Container: Keep the container tightly sealed to prevent moisture ingress.[5][11][13]
- Moisture Sensitivity: As L-Lactide is moisture-sensitive, it is advisable to allow the container to warm to room temperature before opening to prevent condensation.[13]

## Personal Protective Equipment (PPE)

The appropriate selection and use of PPE are essential for personal safety.

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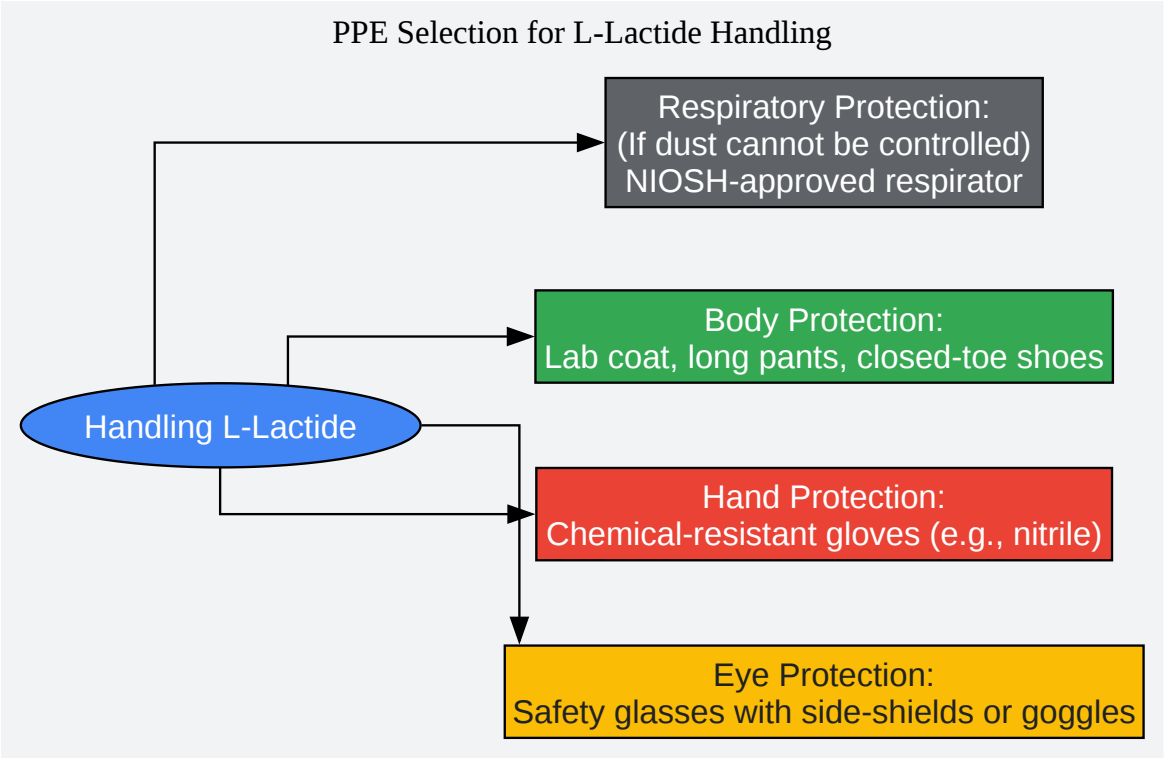


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Caption: Recommended PPE for handling L-Lactide.

- Eye and Face Protection: Wear safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[11] If there is a splash hazard, a face shield should also be worn.[15]
- Skin Protection:
  - Gloves: Handle with chemical-resistant gloves (e.g., nitrile).[11][15] Gloves must be inspected before use and disposed of properly after handling the material.[11]
  - Lab Coat: A lab coat should be worn to protect street clothing and skin from contamination.[15]

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- Respiratory Protection: If engineering controls are not sufficient to control dust, a NIOSH-approved particulate respirator (e.g., N95) should be used.[11][13] The use of respirators requires a formal respiratory protection program, including fit testing and training.[15]

## Emergency Procedures

In the event of an emergency, prompt and appropriate action is critical.

5.1. First Aid Measures:

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[5][11]
- Skin Contact: In case of contact, immediately wash the skin with soap and plenty of water.[5][11] Remove contaminated clothing. If irritation develops, seek medical attention.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][11] Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek medical advice.[5][11]

5.2. Fire-Fighting Measures:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][11]
- Specific Hazards: L-Lactide is a combustible solid but does not propagate flame with difficulty.[14] Finely divided dust can form explosive mixtures with air.[14] Hazardous combustion products include carbon oxides.[5][11]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5][11]

5.3. Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection, to avoid dust inhalation and contact with skin and eyes.[5][11]

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- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[11]
- Containment and Cleanup:
  - Ventilate the area of the spill.
  - Gently sweep up the spilled material to avoid creating dust.[5][11][13]
  - Place the collected material in a suitable, closed container for disposal.[5][11][13]
  - Clean the spill area thoroughly with soap and water.

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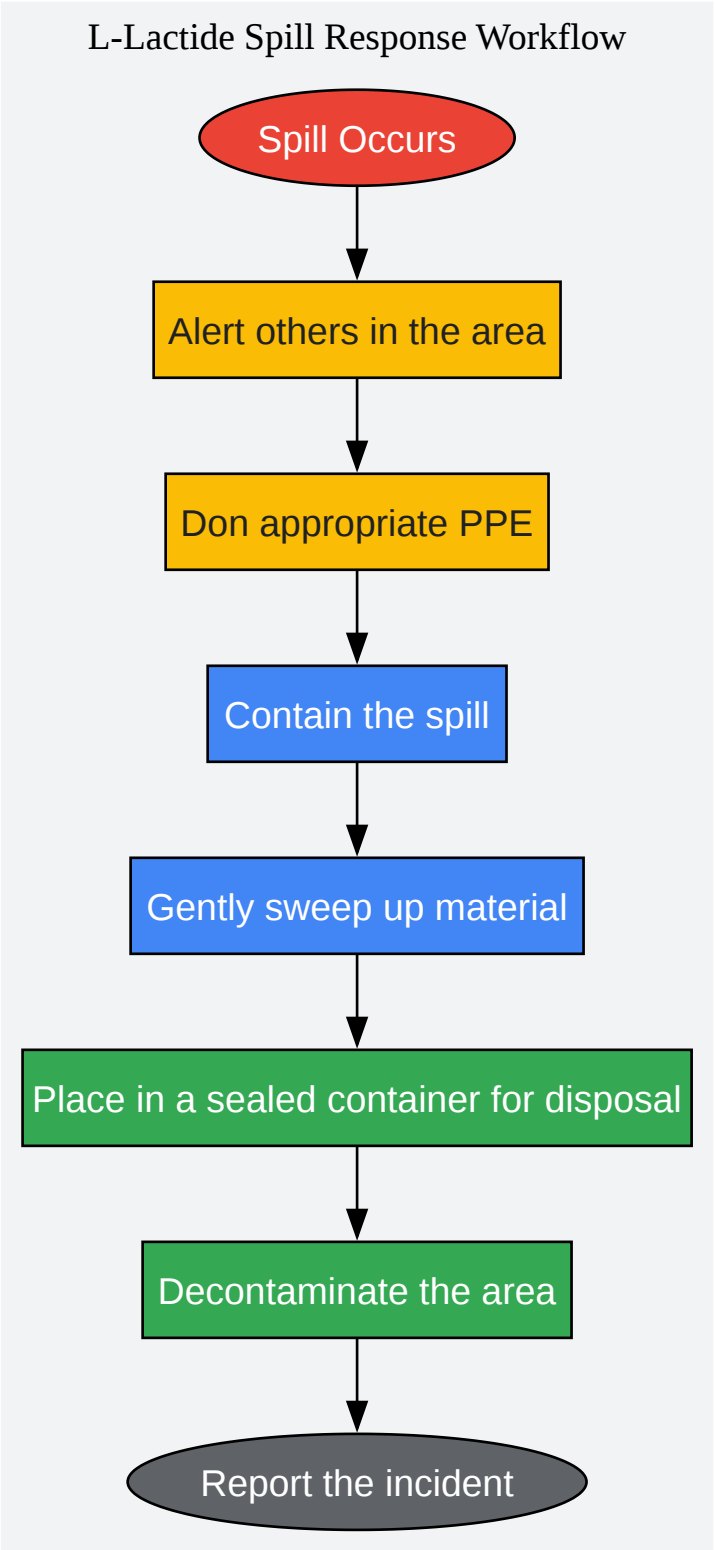


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Caption: Workflow for responding to an L-Lactide spill.

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## Disposal Considerations

Dispose of L-Lactide and any contaminated materials in accordance with local, state, and federal regulations.[11] It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[11] Do not dispose of it down the drain.[11]

## Conclusion

L-Lactide is a valuable monomer in the development of biodegradable polymers for biomedical applications. While it presents manageable health and safety hazards, a comprehensive understanding and diligent application of the protocols outlined in this guide are essential for ensuring the well-being of laboratory personnel and the integrity of research outcomes. By prioritizing a culture of safety and adhering to these best practices, researchers can confidently and responsibly advance their work with L-Lactide.

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